Comprehensive Screening Guide: N-(3-bromophenyl)piperidin-4-amine dihydrochloride

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*N-(3-bromophenyl)piperidin-4-amine dihydrochloride*
CAS No.:	*1229624-95-6*
Cat. No.:	*B1530380*

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Part 1: Compound Profile & Physicochemical Properties[1]

Before initiating biological assays, the physicochemical behavior of the dihydrochloride salt must be characterized to ensure assay validity. The piperidine nitrogen and the aniline nitrogen provide two protonation sites, significantly influencing solubility and membrane permeability.

Chemical Identity[1][2][3][4]

- Systematic Name: **N-(3-bromophenyl)piperidin-4-amine dihydrochloride**
- Core Scaffold: 4-Anilinopiperidine[1]
- Key Functional Groups:
  - Secondary Piperidine Amine: High basicity (pKa ~10–11), key for receptor ionic locking (e.g., Asp residue in GPCRs).

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- Secondary Aniline: Lower basicity, hydrogen bond donor/acceptor.
- 3-Bromo Substituent: Lipophilic halogen; provides a synthetic handle for cross-coupling (Suzuki/Buchwald) but also influences metabolic stability (blocking metabolic oxidation at the 3-position).

Solution Preparation & Handling

The dihydrochloride salt form confers high water solubility compared to the free base. However, biological assays require physiological pH (7.4), which may alter the ionization state.

Property	Value / Condition	Impact on Screening
Form	Dihydrochloride Salt (2HCl)	Highly hygroscopic; store in desiccator at -20°C.
Solubility	>20 mM in Water/DMSO	Excellent for high-concentration stock solutions (10 mM).
Assay Buffer	PBS or HEPES (pH 7.4)	The free base may precipitate at high concentrations (>100 µM) if not buffered correctly.
DMSO Tolerance	< 1% Final Concentration	Standard for cell-based assays to prevent solvent toxicity.

Part 2: Primary Pharmacological Screening (Target Profiling)

The 4-anilinopiperidine core is a "privileged structure" capable of binding diverse G-Protein Coupled Receptors (GPCRs). Screening must prioritize targets known to accommodate this scaffold to determine intrinsic activity or "off-target" liabilities.

Priority Target Class 1: Opioid Receptors (MOR, DOR, KOR)

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Given the structural homology to fentanyl precursors, this compound must be screened for opioid receptor binding. While the lack of an N-phenethyl group typically reduces potency, the 4-anilinopiperidine core itself can retain low-to-moderate affinity.

- Objective: Determine binding affinity (

) and functional efficacy (Agonist vs. Antagonist).
- Risk: Unintended opioid activity can lead to respiratory depression liabilities in early drug discovery.

Priority Target Class 2: Sigma Receptors ( )

Piperidine derivatives are classic ligands for Sigma receptors. The 3-bromophenyl group enhances lipophilicity, potentially increasing affinity for the hydrophobic pockets of

.

- Relevance: Neuropathic pain modulation, neuroprotection, and cancer cell cytotoxicity.

Priority Target Class 3: Monoaminergic Systems

The piperidine amine often mimics the positively charged nitrogen of biogenic amines (dopamine, serotonin).

- Targets: Dopamine

  , Serotonin

  .
- Screening Mode: Radioligand competition assay.

Part 3: Safety Pharmacology Screening

hERG Channel Inhibition (Critical)

Piperidine-containing compounds are notoriously frequent blockers of the hERG potassium channel (

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current), leading to QT interval prolongation and arrhythmia risk.

- Mechanism: The protonated piperidine nitrogen can interact with aromatic residues (Tyr652, Phe656) in the hERG pore.
- Threshold: An

  is considered a significant liability for early leads.

Part 4: Experimental Protocols

Protocol: Radioligand Binding Assay (Mu-Opioid Receptor)

This protocol validates the affinity of the compound for the MOR, a standard check for this scaffold.

Materials:

- Membrane Prep: CHO-K1 cells overexpressing human MOR.
- Radioligand: [

  H]-DAMGO (Agonist) or [

  H]-Naloxone (Antagonist).
- Assay Buffer: 50 mM Tris-HCl, pH 7.4, 5 mM

  .

Step-by-Step Workflow:

- Preparation: Dilute N-(3-bromophenyl)piperidin-4-amine 2HCl in assay buffer to generate a 10-point concentration curve (e.g., 1 nM to 100

  M).
- Incubation: Mix membrane prep (20

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g protein/well), radioligand (at

concentration), and test compound in a 96-well plate.

- Equilibrium: Incubate for 60 minutes at 25°C to reach equilibrium.
- Termination: Rapidly filter through GF/B glass fiber filters (pre-soaked in 0.3% PEI) using a cell harvester.
- Wash: Wash filters 3x with ice-cold Tris buffer to remove unbound ligand.
- Quantification: Add liquid scintillation cocktail and count radioactivity (CPM).
- Analysis: Plot % Inhibition vs. Log[Concentration] to determine

  and calculate

  using the Cheng-Prusoff equation.

Protocol: Automated Patch Clamp for hERG Safety

Automated electrophysiology is the gold standard for assessing cardiac safety.

Step-by-Step Workflow:

- Cell Line: HEK293 cells stably expressing hERG (

).
- Solution: Extracellular (Tyrode's solution); Intracellular (K-Aspartate based).
- Voltage Protocol: Hold at -80 mV. Depolarize to +40 mV for 2s (activates hERG), then repolarize to -50 mV (elicits tail current).
- Application: Perfusion of vehicle (control) followed by increasing concentrations of the test compound (0.1, 1, 10, 30

  M).
- Measurement: Measure the peak tail current amplitude at -50 mV.

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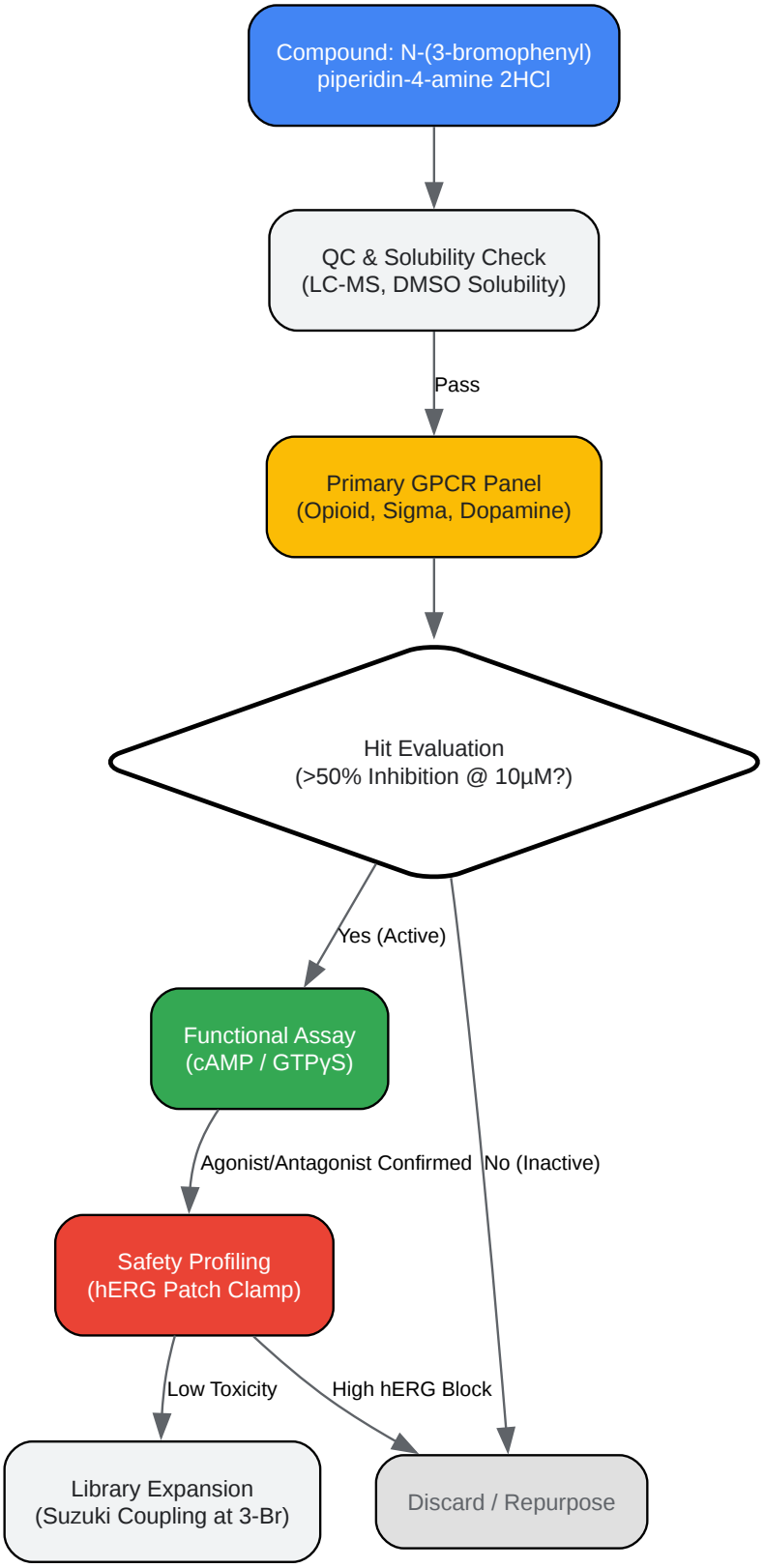
- Calculation: Calculate % inhibition of tail current relative to vehicle control.

Part 5: Visualization of Screening Workflows

Screening Triage Logic

The following diagram illustrates the decision tree for processing this scaffold from a raw chemical entity to a qualified lead.

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Caption: Logical workflow for evaluating the biological activity of the 4-anilinopiperidine scaffold, prioritizing target validation followed by safety de-risking.

GPCR Signaling Pathway (Opioid/Dopamine Context)

Since the most likely targets are

-coupled receptors (MOR, D2), the following diagram depicts the signaling cascade to be measured in functional assays.



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Caption: Mechanism of action for Gi-coupled receptors (MOR, D2). Screening detects the reduction of cAMP or the activation of potassium channels (GIRK).

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